

Application Note: Scalable Liquid-Phase Synthesis of Dicyclohexylalanine (Cha) Peptides

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Compound of Interest

Compound Name: *H-beta,beta-Dicyclohexyl-DL-ala-OH*

CAS No.: 274262-70-3

Cat. No.: B555698

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Executive Summary

Dicyclohexylalanine (Cha) is a non-canonical, lipophilic amino acid frequently employed in therapeutic peptides (e.g., GLP-1 analogs, protease inhibitors) to enhance metabolic stability and receptor affinity via hydrophobic interactions. However, the bulky cyclohexyl side chain introduces significant steric hindrance, making standard coupling protocols inefficient.

Furthermore, the high lipophilicity of Cha-containing peptides often leads to aggregation and poor solubility in standard SPPS (Solid-Phase Peptide Synthesis) solvents.

This guide details a Liquid-Phase Peptide Synthesis (LPPS) strategy optimized for Cha residues. Unlike SPPS, LPPS allows for intermediate purification, scalable fragment condensation, and the use of specialized solvent systems that solubilize greasy Cha-peptides. We prioritize the use of Propylphosphonic Anhydride (T3P®) as a coupling reagent due to its unique ability to generate water-soluble by-products, streamlining the workup process for large-scale manufacturing.[1]

Strategic Analysis: The "Cha" Challenge

Before initiating synthesis, the chemist must account for two physical properties of Cha that dictate the protocol:

Steric Hindrance (The "Wall" Effect)

The cyclohexyl ring of Cha is significantly bulkier than the phenyl ring of Phenylalanine (Phe). When Cha is the activated species (C-terminal), the bulky group shields the carbonyl carbon, slowing nucleophilic attack by the incoming amine.

- Consequence: Slow kinetics increase the window for racemization (epimerization) via oxazolone formation.
- Solution: Use highly reactive coupling agents (T3P, HATU) with racemization suppressants (Oxyma Pure, HOAt).

Hydrophobicity (The Solubility Trap)

Cha peptides are notoriously "greasy." In standard solvents like DMF, they may aggregate, leading to incomplete reactions.

- Consequence: Gelation during reaction; precipitation during workup.
- Solution: Use "disaggregating" solvent mixtures. Trifluoroethanol (TFE) or Hexafluoroisopropanol (HFIP) mixed with DCM are effective. For green chemistry compliance, 2-Methyltetrahydrofuran (2-MeTHF) is the preferred solvent for T3P couplings.

Critical Reagent Selection

The choice of coupling reagent is the single most critical variable in Cha synthesis.

Reagent	Class	Suitability for Cha	Pros	Cons
T3P®	Cyclic Anhydride	Optimal	Low racemization; By-products are water-soluble (easy wash); Scalable. [1] [2] [3]	Requires base (DIPEA/NMM); Slower than HATU but cleaner.
HATU	Uronium	High	Extremely fast kinetics; Good for difficult couplings.	Hard to remove by-products in liquid phase; Risk of guanidinylation.
EDC/HOBt	Carbodiimide	Low	Standard cost-effective reagent.	Too slow for Cha-Cha bonds; High racemization risk; Urea by-products difficult to remove.
DIC/Oxyma	Carbodiimide	Medium	Better suppression of racemization than HOBt. [4]	Urea removal is still a bottleneck in LPPS compared to T3P.

Protocol A: T3P-Mediated Stepwise Coupling

Recommended for: Linear elongation of Cha-containing peptides (up to 5-mer).

This protocol utilizes T3P (Propylphosphonic anhydride) in ethyl acetate or 2-MeTHF. The key advantage is that the T3P by-product is water-soluble, allowing the product to be purified simply by washing the organic layer with water/bicarbonate.

Materials

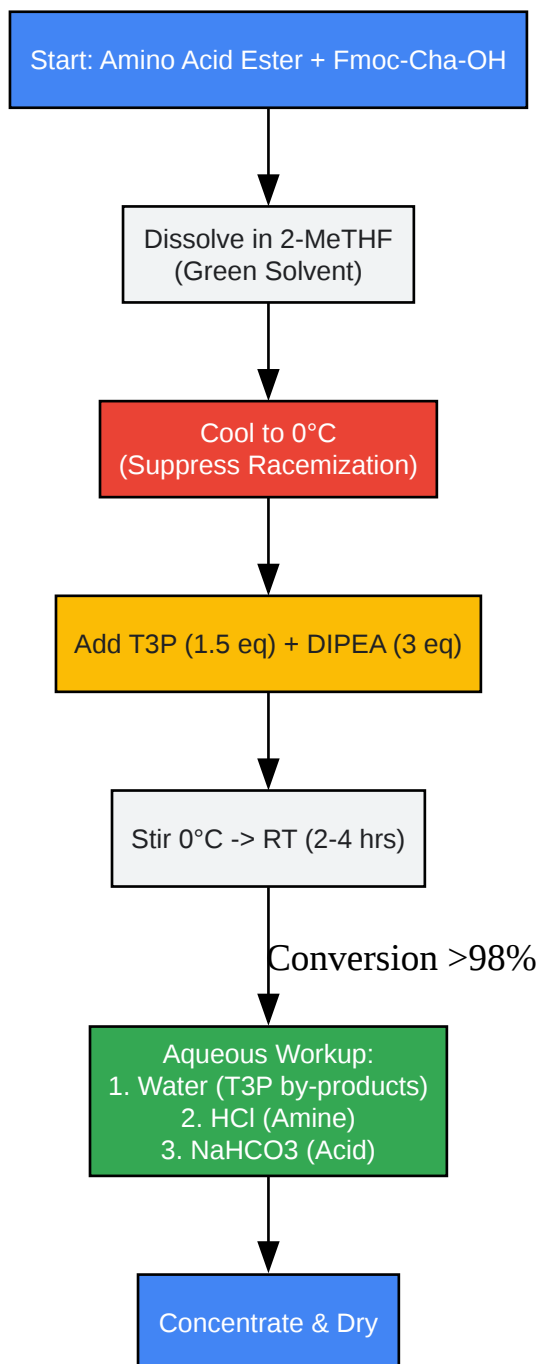
- Carboxyl Component: Fmoc-Cha-OH (1.1 equiv)
- Amine Component: H-AA-OR (Amino acid ester, 1.0 equiv)
- Coupling Reagent: T3P (50% w/w in EtOAc or 2-MeTHF) (1.5 equiv)
- Base: N,N-Diisopropylethylamine (DIPEA) (3.0 equiv)
- Solvent: 2-MeTHF (preferred) or EtOAc.

Step-by-Step Methodology

- Dissolution: Dissolve the Amine Component (free base or salt) and Fmoc-Cha-OH in 2-MeTHF (concentration ~0.1 M).
 - Note: If using amine salt (e.g., HCl), add 1.0 equiv of DIPEA first to neutralize.
- Cooling: Cool the reaction mixture to 0°C.
 - Reasoning: Low temperature suppresses initial racemization during the activation step.
- Activation & Coupling: Add T3P solution dropwise, followed immediately by the remaining DIPEA.
 - Critical: Maintain pH ~8. T3P requires a basic environment to function, but pH >9 risks Fmoc cleavage.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature (20-25°C). Stir for 2–4 hours.
 - Monitoring: Check by TLC or HPLC. If conversion <95% after 4 hours, add 0.2 equiv T3P.
- Workup (The T3P Advantage):
 - Wash organic layer with Water (2x).
 - Wash with 0.5 M HCl (2x) (removes unreacted amine).

- Wash with 10% NaHCO_3 (2x) (removes unreacted acid).
- Wash with Brine (1x).
- Isolation: Dry over Na_2SO_4 , filter, and concentrate in vacuo.

Visualization: T3P Workflow



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Figure 1: The T3P liquid-phase workflow minimizes chromatography by ensuring by-products are removed during the aqueous wash steps.

Protocol B: Convergent Fragment Condensation

Recommended for: Coupling two large fragments where the C-terminus is Cha.

When coupling a fragment ending in Cha (e.g., Fragment A-Cha-OH) to another fragment (H-Fragment B), steric bulk is at its maximum. Standard activation will likely cause racemization.

The "Hybrid" Activation Strategy

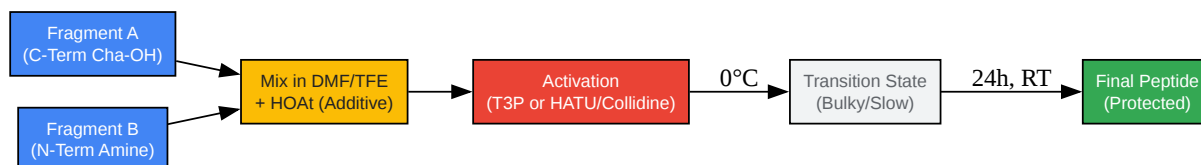
We utilize EDC/HOAt or T3P/HOAt. The addition of HOAt (1-Hydroxy-7-azabenzotriazole) is non-negotiable here; the pyridine nitrogen in HOAt provides an anchimeric assistance effect that accelerates coupling, outcompeting the racemization pathway.

Methodology

- Dissolution: Dissolve Fragment A (C-term Cha) and Fragment B (N-term amine) in minimal DMF or NMP.
 - Tip: If solubility is poor, add 10-20% TFE (Trifluoroethanol).
- Add Additive: Add HOAt (1.2 equiv). Stir for 5 minutes.
- Activation:
 - Option A (Scalable): Add T3P (1.5 equiv) + DIPEA (3.0 equiv) at 0°C.
 - Option B (Difficult Sequences): Add HATU (1.1 equiv) + TMP (2,4,6-Trimethylpyridine/Collidine) (2.5 equiv).
 - Expert Note: Collidine is a weaker base than DIPEA and further reduces racemization risk with HATU.
- Reaction: Stir at 0°C for 1 hour, then 24 hours at RT. Cha-Cha couplings are slow.

- Purification: Unlike Protocol A, fragment condensation usually requires column chromatography or Prep-HPLC due to the similarity of the protected fragments.

Visualization: Fragment Condensation Logic



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Figure 2: Convergent synthesis strategy. Note the requirement for HOAt to accelerate the transition state involving the bulky Cha residue.

Protocol C: Catalytic Hydrogenation (The "Post-Synthetic" Route)

Recommended for: Peptides where direct Cha coupling fails or is too expensive.

An alternative strategy is to synthesize the peptide using Phenylalanine (Phe) (which couples easily) and then convert Phe to Cha via catalytic hydrogenation.

Requirements

- Substrate: Protected peptide containing Phe residues.
- Catalyst: 5% Rhodium on Carbon (Rh/C) or Platinum Oxide (PtO₂).
- Solvent: Acetic Acid (AcOH) or MeOH/AcOH mixture.
- Conditions: 5–10 bar H₂ pressure, RT.

Methodology

- Synthesize the peptide using standard Fmoc-Phe-OH.

- Dissolve the protected peptide in MeOH with 5% AcOH.
- Add 5% Rh/C catalyst (10-20% by weight of peptide).
- Hydrogenate in an autoclave or Parr shaker at 5–10 bar H₂ for 12–24 hours.
- Filtration: Filter through Celite to remove catalyst.
- Note: This method converts all aromatic residues (Trp, Tyr, Phe) to their cyclohexyl analogs. Use only if Phe is the sole aromatic residue or if global reduction is desired.

Quality Control & Troubleshooting

Solubility Check

Cha peptides often aggregate on C18 HPLC columns, leading to broad, ghost peaks.

- QC Protocol: Use a C4 or C8 column (less hydrophobic retention).
- Mobile Phase: Run gradients at 60°C to break aggregation, or use 0.1% TFA in Isopropanol/Acetonitrile mixtures.

Racemization Detection

To validate the stereochemical integrity of the Cha residue:

- Synthesize a standard of the D-Cha epimer (e.g., L-Phe-D-Cha-L-Ala).
- Develop a chiral HPLC method (e.g., Chiralpak IC) or use Marfey's reagent derivatization post-hydrolysis to quantify % D-Cha.

References

- Dunetz, J. R., Magano, J., & Weisenburger, G. A. (2016). Large-Scale Applications of Amide Coupling Reagents for the Synthesis of Pharmaceuticals.[1][2][3] Organic Process Research & Development, 20(2), 140–177. (Context: T3P scalability).
- El-Faham, A., & Albericio, F. (2011). Peptide Coupling Reagents, More than a Letter Soup. Chemical Reviews, 111(11), 6557–6602.

- Isidro-Llobet, A., et al. (2009). Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455–2504. (Context: Protecting group stability in LPPS).

Disclaimer: This protocol involves hazardous chemicals.[4][5] All work should be performed in a fume hood with appropriate PPE. T3P is moisture sensitive; handle under inert atmosphere.

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Sources

- 1. Fast Solution-Phase and Liquid-Phase Peptide Syntheses (SolPSS and LPPS) Mediated by Biomimetic Cyclic Propylphosphonic Anhydride (T3P®) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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